

# diarsenic pentasulphide crystal structure analysis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Arsenic pentasulfide

CAS No.: 1303-34-0

Cat. No.: S613335

[Get Quote](#)

## Elemental Composition

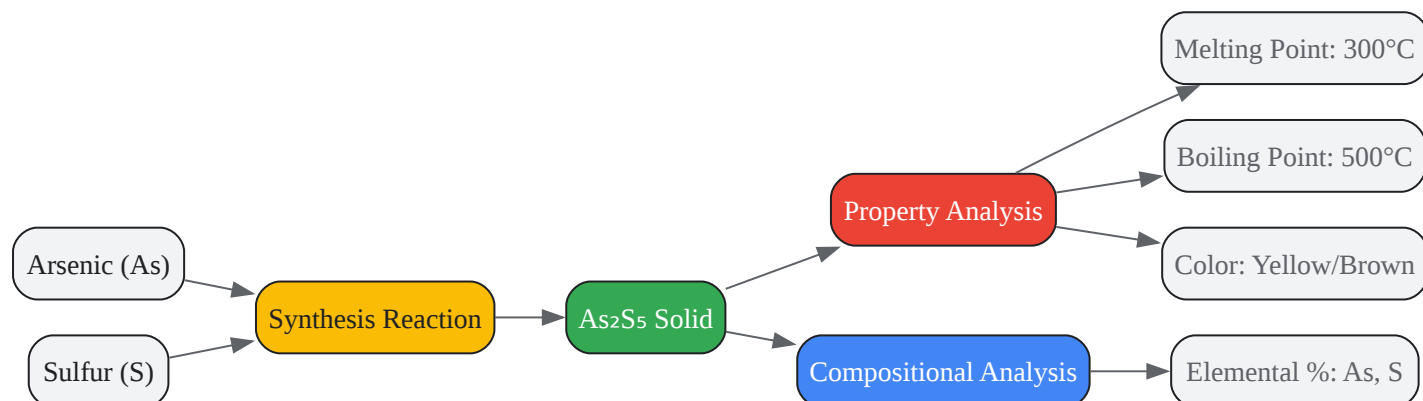
The table below breaks down the elemental composition of  $As_2S_5$ .

Element	Percentage by Mass
Arsenic (As)	48.31%
Sulfur (S)	51.69%

Source: [1]

## Chemical Relationships and Synthesis

To illustrate the conceptual pathway for the formation and analysis of  $As_2S_5$ , the following diagram maps the key relationships and processes.



[Click to download full resolution via product page](#)

*Conceptual workflow for  $As_2S_5$  formation and analysis.*

## Addressing Information Gaps and Further Research

The search results confirm the basic chemical identity of diarsenic pentasulphide but are insufficient for a full crystal structure analysis. Key information that is **missing** includes:

- **Crystal Structure Data:** Space group, unit cell parameters (a, b, c,  $\alpha$ ,  $\beta$ ,  $\gamma$ ), and atomic coordinate positions.
- **Experimental Protocols:** Detailed methodologies for synthesis, purification, and crystal growth.
- **Advanced Characterization Data:** Results from techniques like X-ray diffraction (XRD), Raman spectroscopy, or differential scanning calorimetry (DSC).

To obtain this detailed structural data, I suggest you:

- **Consult specialized databases** such as the **Inorganic Crystal Structure Database (ICSD)** or the **Cambridge Structural Database (CSD)**.
- **Search the primary scientific literature** using platforms like PubMed or Google Scholar for articles specifically on the "crystal structure of  $As_2S_5$ " or "arsenic(V) sulfide".

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. WebElements Periodic Table » Arsenic » diarsenic pentasulphide [winter.group.shef.ac.uk]

To cite this document: Smolecule. [diarsenic pentasulphide crystal structure analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b613335#diarsenic-pentasulphide-crystal-structure-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)